

Commercial Suppliers and Availability of Cephalexin-d5: An In-depth Technical Guide

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Compound of Interest

Compound Name: Cephalexin-d5

Cat. No.: B12403465

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial suppliers, availability, and technical data for **Cephalexin-d5**. It is intended to assist researchers, scientists, and drug development professionals in sourcing this stable isotope-labeled internal standard for use in bioanalytical and pharmacokinetic studies. This document includes a summary of supplier information, detailed experimental protocols for its application in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and visualizations of key workflows and logical relationships.

Introduction to Cephalexin-d5

Cephalexin-d5 is a deuterated form of Cephalexin, a first-generation cephalosporin antibiotic. The incorporation of five deuterium atoms into the phenyl group of the molecule results in a mass shift, making it an ideal internal standard for the quantitative analysis of Cephalexin in biological matrices by mass spectrometry.^{[1][2]} The use of a stable isotope-labeled internal standard like **Cephalexin-d5** is crucial for correcting for variations in sample preparation and instrument response, thereby ensuring the accuracy and precision of analytical methods.^[1]

Commercial Availability and Supplier Information

A number of chemical suppliers offer **Cephalexin-d5** for research purposes. The table below summarizes key information for several prominent suppliers. Please note that pricing and availability are subject to change and may require a direct inquiry with the supplier.

Supplier	Catalog Number	Purity	Available Quantities	Price (USD)
MedchemExpress	HY-B0200S	>98%	1mg, 5mg, 10mg, 50mg	1mg: ~ 200, 5mg: 200, 5mg : 500
Santa Cruz Biotechnology	sc-218403	Information not available	Inquire	Inquire
Veeprho	VP-C2101505	High Purity	Inquire	Inquire
LGC Standards (TRC)	C243202	>98%	1mg, 5mg, 10mg	Inquire
Simson Pharma Limited	C220012A	High Purity	Inquire	Inquire
A Chemtek	ARD7013D5	>98%	Inquire	Inquire
Toronto Research Chemicals (TRC)	C243202	>98%	1mg, 5mg, 10mg	Inquire
Alsachim	6486-d5	>98%	1mg, 5mg, 10mg	Inquire

Experimental Protocols: Quantification of Cephalexin in Biological Matrices using LC-MS/MS

The following is a generalized, detailed methodology for the quantification of Cephalexin in plasma samples using **Cephalexin-d5** as an internal standard, synthesized from multiple validated LC-MS/MS methods.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Materials and Reagents

- Cephalexin analytical standard
- Cephalexin-d5** internal standard

- LC-MS/MS grade acetonitrile, methanol, and water
- Formic acid or ammonium formate (for mobile phase modification)
- Human plasma (blank)
- Standard laboratory equipment (vortex mixer, centrifuge, pipettes)

Preparation of Stock and Working Solutions

- Cephalexin Stock Solution (1 mg/mL): Accurately weigh and dissolve Cephalexin in methanol.
- **Cephalexin-d5** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Cephalexin-d5** in methanol.
- Working Solutions: Prepare serial dilutions of the Cephalexin stock solution in 50:50 acetonitrile:water to create calibration standards and quality control (QC) samples at various concentrations. Prepare a working solution of the **Cephalexin-d5** IS at an appropriate concentration (e.g., 100 ng/mL) in the same diluent.

Sample Preparation (Protein Precipitation)

- To 100 μ L of plasma sample (calibration standard, QC, or unknown), add 20 μ L of the **Cephalexin-d5** IS working solution and vortex briefly.
- Add 300 μ L of acetonitrile to precipitate plasma proteins.
- Vortex mix for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.

- Mass Spectrometer (MS): A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution: A typical gradient would start with a low percentage of mobile phase B, ramp up to a high percentage to elute the analytes, and then return to the initial conditions to re-equilibrate the column.
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 - 10 μ L.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
 - Cephalexin: m/z 348.1 \rightarrow 158.1 (quantifier), 348.1 \rightarrow 106.1 (qualifier)
 - **Cephalexin-d5**: m/z 353.1 \rightarrow 163.1 (quantifier)

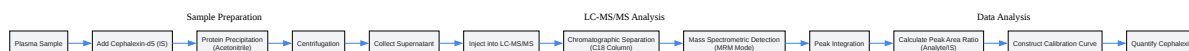
Data Analysis and Quantification

- Integrate the peak areas of the MRM transitions for both Cephalexin and **Cephalexin-d5**.
- Calculate the peak area ratio of Cephalexin to **Cephalexin-d5**.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Cephalexin in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

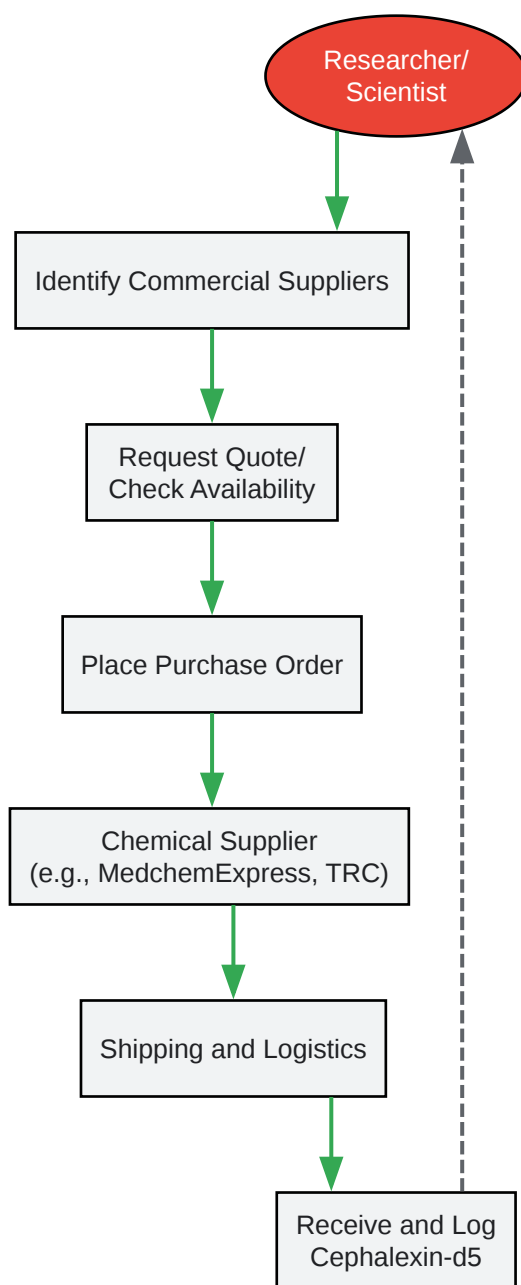
Signaling Pathways and Experimental Workflows

The following diagrams illustrate key processes related to the use of **Cephalexin-d5** in a research setting.



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Caption: A typical experimental workflow for quantifying Cephalexin in plasma.



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Caption: The logical supply chain for acquiring **Cephalexin-d5** for research.

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